

An In-depth Technical Guide to Phenoxyacetone (CAS 621-87-4)

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Compound of Interest

Compound Name: *Phenoxyacetone*

Cat. No.: *B1677642*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenoxyacetone, with the CAS registry number 621-87-4, is an aromatic ketone that serves as a versatile intermediate in organic synthesis. Its chemical structure, featuring a phenoxy group attached to an acetone backbone, makes it a valuable building block for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in drug development and biochemical research.

Chemical and Physical Properties

Phenoxyacetone is a combustible liquid that appears as a white to yellow or green clear liquid. [1][2] The quantitative properties of **phenoxyacetone** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and General Properties

Property	Value	Reference
CAS Number	621-87-4	[3]
Molecular Formula	C ₉ H ₁₀ O ₂	[3][4]
Molecular Weight	150.17 g/mol	[3]
Synonyms	Phenoxy-2-propanone, 1- Phenoxy-2-propanone, 1- Phenoxyacetone	[3][5]
Appearance	White to Yellow to Green clear liquid	[1][2]
Purity	>97.0% (GC)	[1][2]

Table 2: Physical Properties

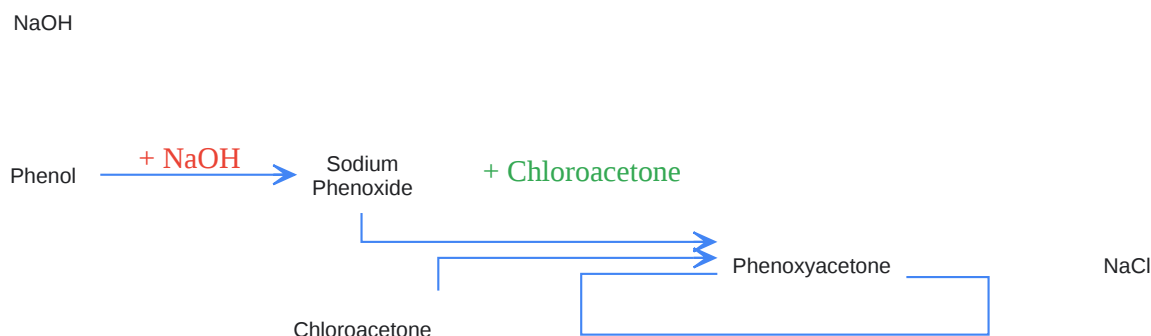
Property	Value	Reference
Boiling Point	229-230 °C (lit.)	[3][6]
Density	1.097 g/mL at 25 °C (lit.)	[3][6]
Refractive Index (n _{20/D})	1.521 (lit.)	[3]
Flash Point	85 °C (185 °F) - closed cup	[3][6]
Solubility	Soluble in Acetone, Ether, Chloroform (Slightly), Ethyl Acetate (Slightly)	[1][7]

Synthesis of Phenoxyacetone

The most common and effective method for the synthesis of **phenoxyacetone** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by a phenoxide ion.

Reaction Scheme

The overall reaction for the Williamson ether synthesis of **phenoxyacetone** is as follows:



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Caption: Williamson ether synthesis of **Phenoxyacetone**.

Experimental Protocol: Williamson Ether Synthesis

This protocol outlines a laboratory-scale synthesis of **phenoxyacetone** from phenol and chloroacetone.

Materials:

- Phenol
- Sodium hydroxide (NaOH)
- Chloroacetone
- Acetone (solvent)
- Diethyl ether
- Anhydrous magnesium sulfate or sodium sulfate
- Distilled water

- 5% Sodium hydroxide solution

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

- Phenoxide Formation:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve phenol in acetone.
 - Slowly add a stoichiometric equivalent of sodium hydroxide to the solution while stirring. The reaction is exothermic.
 - Continue stirring at room temperature until the phenol is completely converted to sodium phenoxide.
- Alkylation:
 - To the solution of sodium phenoxide, slowly add chloroacetone.
 - Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - After the reaction is complete, allow the mixture to cool to room temperature.

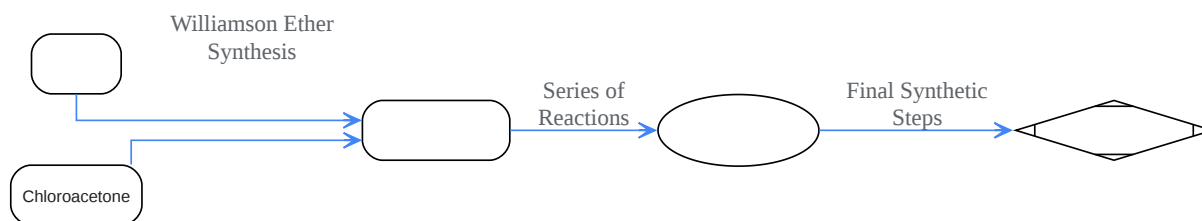
- Remove the acetone under reduced pressure using a rotary evaporator.
- Partition the residue between diethyl ether and water in a separatory funnel.
- Separate the organic layer and wash it sequentially with a 5% sodium hydroxide solution (to remove any unreacted phenol) and then with distilled water until the aqueous layer is neutral.
- Drying and Evaporation:
 - Dry the ethereal solution over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and evaporate the diethyl ether under reduced pressure to yield the crude **phenoxyacetone**.
- Purification:
 - The crude product can be further purified by vacuum distillation to obtain pure **phenoxyacetone**.

Applications in Drug Development and Research

Phenoxyacetone serves as a key intermediate in the synthesis of various pharmaceutical compounds. Its structure allows for further chemical modifications to build more complex molecular architectures.

Intermediate in the Synthesis of Propafenone

Phenoxyacetone is conceptually related to a key intermediate in the synthesis of Propafenone, a class 1C anti-arrhythmic drug. The synthesis of Propafenone involves the reaction of a phenoxy-containing propiophenone derivative with epichlorohydrin, followed by reaction with n-propylamine. The initial propiophenone derivative can be synthesized from a phenol derivative, highlighting the importance of the phenoxy-ketone scaffold.

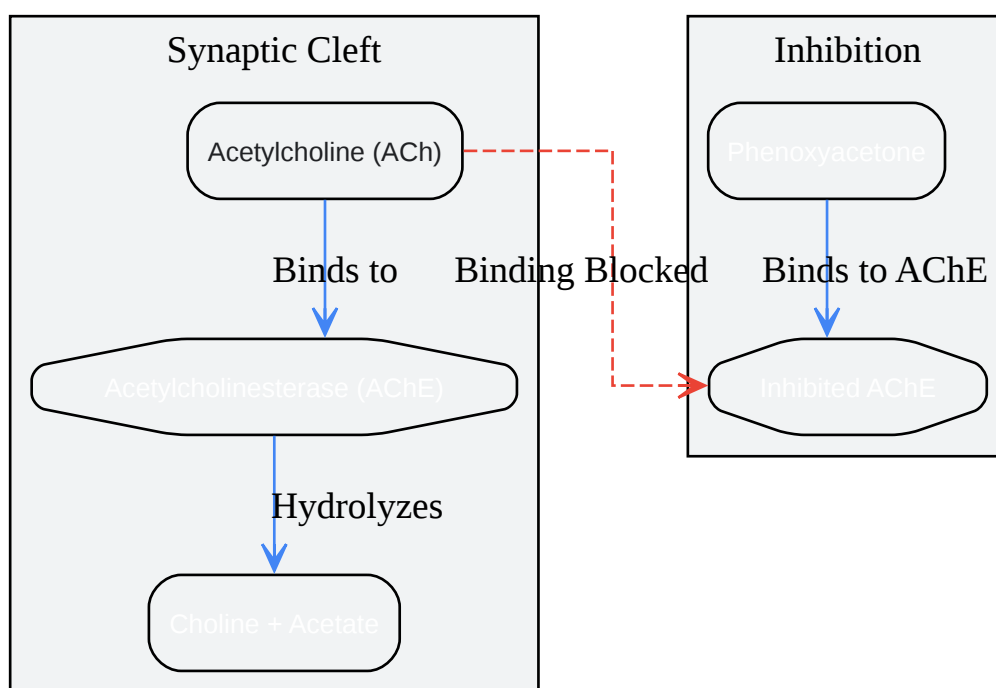


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Caption: Conceptual workflow for Propafenone synthesis.

Acetylcholinesterase Inhibition

Phenoxyacetone has been identified as a competitive inhibitor of acetylcholinesterase (AChE). [8] AChE is a key enzyme in the central and peripheral nervous systems responsible for the hydrolysis of the neurotransmitter acetylcholine, thus terminating the nerve impulse. Inhibition of AChE leads to an accumulation of acetylcholine in the synaptic cleft, resulting in enhanced cholinergic neurotransmission. This mechanism is the basis for the therapeutic effect of several drugs used in the treatment of Alzheimer's disease and myasthenia gravis.



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Caption: Mechanism of Acetylcholinesterase inhibition.

Spectroscopic Data

The structural identification of **phenoxyacetone** is confirmed by various spectroscopic methods.

Table 3: Spectroscopic Data Summary

Technique	Key Features
¹ H NMR	Signals corresponding to the aromatic protons of the phenyl group, the methylene protons adjacent to the ether oxygen, and the methyl protons of the acetyl group.
¹³ C NMR	Resonances for the carbonyl carbon, the aromatic carbons, the methylene carbon, and the methyl carbon.
IR Spectroscopy	Characteristic absorption bands for the C=O stretching of the ketone, C-O-C stretching of the ether, and aromatic C-H and C=C stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of phenoxyacetone, along with characteristic fragmentation patterns.

Safety and Handling

Phenoxyacetone is a combustible liquid and is harmful if inhaled.[1][2] Appropriate safety precautions should be taken when handling this chemical.

Table 4: GHS Hazard and Precautionary Statements

Classification	Statement	Code
Hazard	Combustible liquid	H227
Hazard	Harmful if inhaled	H332
Precautionary	Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	P210
Precautionary	Avoid breathing dust/fume/gas/mist/vapors/spray.	P261
Precautionary	Use only outdoors or in a well-ventilated area.	P271
Precautionary	Wear protective gloves/protective clothing/eye protection/face protection.	P280
Precautionary	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	P304 + P340 + P312
Precautionary	Store in a well-ventilated place. Keep cool.	P403 + P235
Precautionary	Dispose of contents/container to an approved waste disposal plant.	P501

It is recommended to handle **phenoxyacetone** in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry, and well-ventilated area away from heat and ignition sources.

Conclusion

Phenoxyacetone (CAS 621-87-4) is a valuable chemical intermediate with established applications in organic synthesis and potential roles in medicinal chemistry. This guide has provided a detailed overview of its properties, a practical protocol for its synthesis, and insights into its applications. The information presented herein is intended to support researchers, scientists, and drug development professionals in their work with this versatile compound.

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